

Proper Disposal of PFE-360: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PFE-360
CAS No.: 1527475-61-1
Cat. No.: B610063

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **PFE-360**, a potent and selective LRRK2 kinase inhibitor used in research. While **PFE-360** is shipped as a non-hazardous chemical, adherence to established laboratory waste protocols is mandatory to ensure a safe working environment and compliance with regulations.

Key Chemical Properties and Safety Data

A summary of the pertinent physical and chemical properties of **PFE-360** is provided below. This information is crucial for making informed decisions regarding its handling and disposal.

Property	Value
Molecular Formula	C ₁₆ H ₁₆ N ₆ O
Molecular Weight	308.34 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term

Step-by-Step Disposal Procedures

Given the absence of specific federal or institutional disposal guidelines for **PFE-360**, a conservative approach is recommended. Treat all **PFE-360** waste as chemical waste to be collected by a licensed environmental health and safety (EHS) vendor.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid **PFE-360**, including unused or expired powder, in a clearly labeled, sealed container.
 - Contaminated consumables such as weighing boats, pipette tips, and gloves should also be placed in this designated solid waste container.
- Liquid Waste:
 - Solutions containing **PFE-360** (e.g., dissolved in DMSO) should be collected in a separate, leak-proof, and clearly labeled liquid waste container.
 - Do not mix **PFE-360** solutions with other incompatible chemical waste streams.
- Empty Containers:
 - "Empty" containers that previously held **PFE-360** should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).

- The rinsate must be collected and disposed of as liquid chemical waste.
- After triple-rinsing, the container can be disposed of in accordance with your institution's guidelines for clean lab glass or plastic. Deface the original label before disposal.

2. Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**PFE-360**"), and the approximate concentration and quantity. Follow your institution's specific labeling requirements.

3. Storage:

- Store waste containers in a designated, secure satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.

4. Disposal Request:

- Once the waste container is full or ready for disposal, submit a chemical waste pickup request to your institution's EHS department or their designated contractor.

Important Considerations:

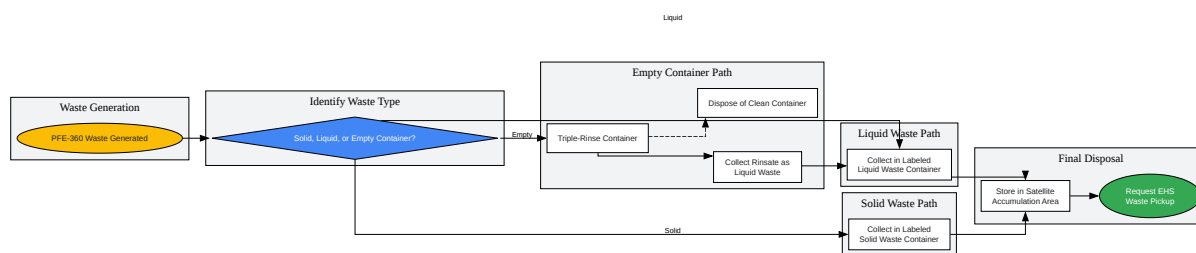
- Never dispose of **PFE-360** down the drain. Its environmental fate and aquatic toxicity have not been extensively studied.
- Do not dispose of solid **PFE-360** in the regular trash.
- Always consult your institution's specific chemical hygiene plan and waste disposal guidelines. Local regulations may vary.
- When in doubt, always err on the side of caution and treat the waste as hazardous.

Experimental Protocols

Currently, there are no established experimental protocols for the specific treatment or neutralization of **PFE-360** for disposal purposes. The recommended procedure is collection and disposal by a certified EHS vendor.

PFE-360 Disposal Workflow

The following diagram illustrates the decision-making process and proper workflow for the disposal of **PFE-360** waste in a laboratory setting.



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Caption: **PFE-360** Disposal Workflow Diagram.

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